

Chemical properties and structure of 4-Bromo-1-chloroisoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1-chloroisoquinoline

Cat. No.: B1267708

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An In-depth Technical Guide to 4-Bromo-1-chloroisoquinoline

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **4-Bromo-1-chloroisoquinoline**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties and Structure

4-Bromo-1-chloroisoquinoline is a halogenated isoquinoline derivative.^{[1][2]} The presence of chlorine and bromine atoms at positions 1 and 4, respectively, makes it a valuable intermediate for further chemical modifications.^{[1][2]} Its structure is foundational for the synthesis of more complex heterocyclic systems.^[3]

Physicochemical and Structural Data

The key quantitative data for **4-Bromo-1-chloroisoquinoline** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₅ BrClN	[4][5][6]
Molecular Weight	242.5 g/mol	[4][5][6]
CAS Number	66728-98-1	[1][5][6]
Melting Point	97 °C (decomposes)	[2]
Boiling Point (Predicted)	328.8 ± 22.0 °C	[2]
Density (Predicted)	1.673 ± 0.06 g/cm ³	[2]
pKa (Predicted)	-0.02 ± 0.31	[2]
Appearance	White to off-white solid	[2]
IUPAC Name	4-bromo-1-chloroisoquinoline	[4][6]
SMILES	<chem>ClC1=C2C=CC=CC2=C(Br)C=N1</chem>	[4]
InChI	InChI=1S/C9H5BrClN/c10-8-5-12-9(11)7-4-2-1-3-6(7)8/h1-5H	[2][5]
InChIKey	HRWILRGBDZGABZ-UHFFFAOYSA-N	[2][4][5]

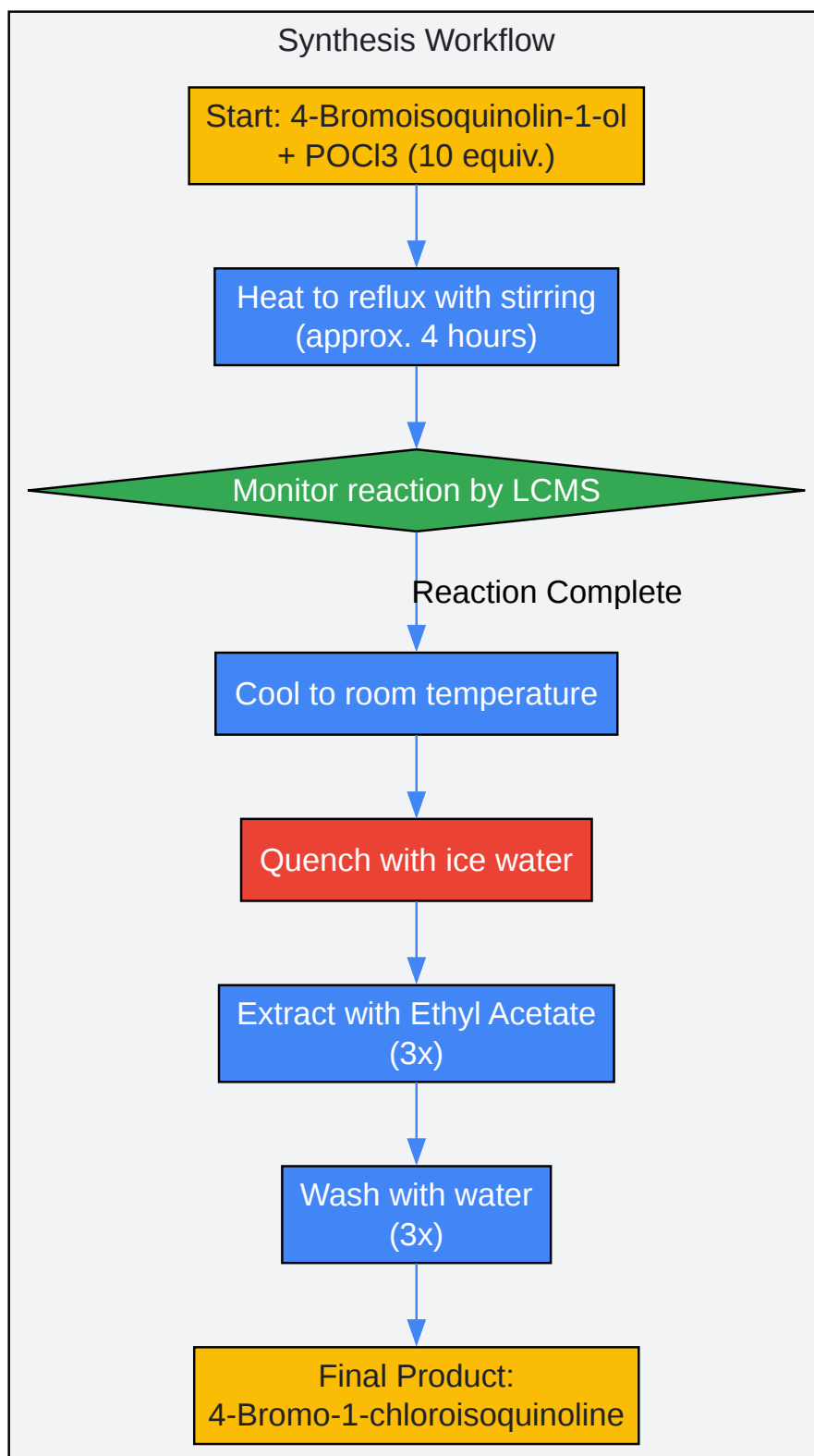
Experimental Protocols

The synthesis of **4-Bromo-1-chloroisoquinoline** can be achieved from 4-bromo-1(2H)-isoquinolinone. The following is a general laboratory procedure.

Synthesis of 4-Bromo-1-chloroisoquinoline from 4-Bromoisoquinolin-1-ol

A mixture of 4-bromoisoquinolin-1-ol (1.4 g, 5.80 mmol) and phosphorus oxychloride (POCl₃, 8.9 g, 58.09 mmol, 10 equivalents) is heated to reflux with stirring.[2] The reaction progress is monitored using liquid chromatography-mass spectrometry (LCMS).[2] After completion (typically around 4 hours), the mixture is cooled to room temperature.[2] The reaction is then quenched by carefully pouring it onto ice water (100 mL).[2] The product is extracted with ethyl

acetate (3 x 25 mL).[2] The combined organic phases are washed sequentially with water (3 x 20 mL), dried, and concentrated to yield the final product.[2]



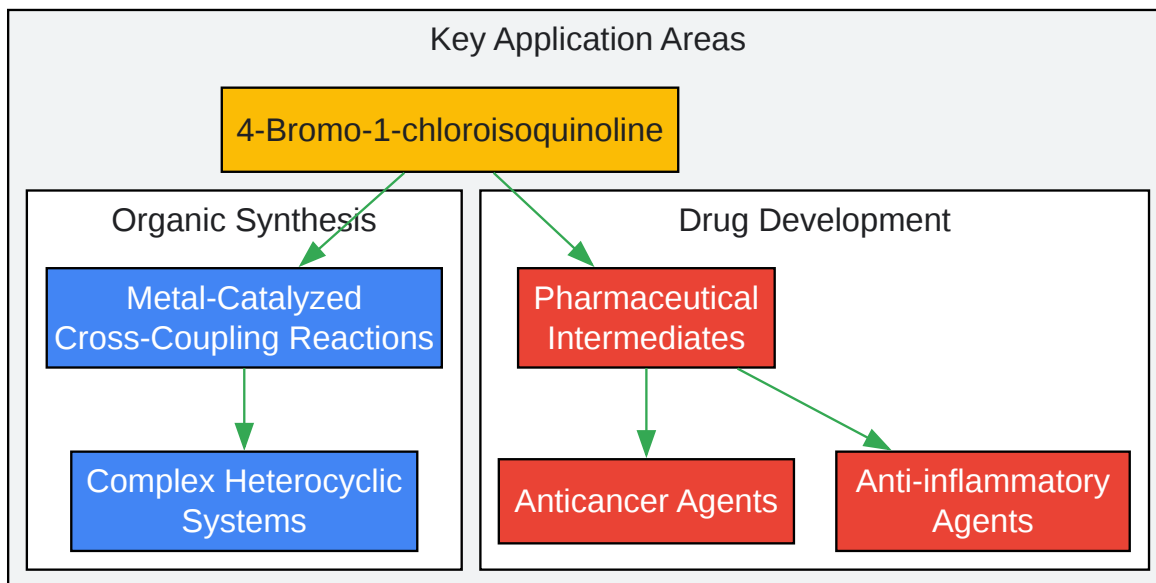
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Caption: Workflow for the synthesis of **4-Bromo-1-chloroisoquinoline**.

Applications in Research and Drug Development

4-Bromo-1-chloroisoquinoline is a versatile building block in organic synthesis and medicinal chemistry.

- **Cross-Coupling Reactions:** The presence of two different halogen atoms at distinct positions allows for selective metal-catalyzed cross-coupling reactions, enabling the introduction of various functional groups.[1][3] This makes it a key intermediate in the construction of complex heterocyclic systems.[3]
- **Pharmaceutical Synthesis:** This compound serves as a precursor in the preparation of various pharmaceuticals.[1][2] The isoquinoline scaffold is a common feature in many biologically active molecules. Halogenated isoquinolines, in particular, are promising for developing novel therapeutic agents due to the influence of halogens on properties like lipophilicity and electronic character, which can significantly impact interactions with biological targets.[7]
- **Anticancer and Anti-inflammatory Research:** It is used in research to design and synthesize novel isoquinoline-based molecules with potential anticancer and anti-inflammatory properties.[3] For instance, 4-Bromo-isoquinoline derivatives have been used to create thiosemicarbazones that have shown antitumor activity against leukemia.[7]



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Caption: Logical relationships of **4-Bromo-1-chloroisoquinoline**'s applications.

Safety and Handling

4-Bromo-1-chloroisoquinoline should be handled with care in a well-ventilated area, using appropriate personal protective equipment, including gloves and eye protection.[6] It is important to avoid breathing in dust, fumes, or vapors.[6] Store the compound under an inert atmosphere (nitrogen or argon) at 2-8°C.[2]

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